

## Application Note: Solid-Phase Extraction of o,p'DDT from Environmental Matrices

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

Dichlorodiphenyltrichloroethane (DDT) is a persistent organochlorine pesticide that continues to be a significant environmental contaminant despite widespread bans. Its isomers, including **o,p'-DDT**, are of particular concern due to their potential endocrine-disrupting properties. Accurate monitoring of **o,p'-DDT** in environmental matrices such as water, soil, and sediment is crucial for assessing environmental impact and human exposure risks. Solid-phase extraction (SPE) has emerged as a robust and efficient technique for the extraction and preconcentration of **o,p'-DDT** from these complex sample types, offering advantages over traditional liquid-liquid extraction by reducing solvent consumption and improving sample throughput.

This application note provides detailed protocols for the solid-phase extraction of **o,p'-DDT** from water, soil, and sediment samples, followed by analysis using gas chromatography with electron capture detection (GC-ECD) or mass spectrometry (GC-MS).

## **Quantitative Data Summary**

The following table summarizes the recovery, limit of detection (LOD), and limit of quantification (LOQ) for **o,p'-DDT** and related compounds using solid-phase extraction from various environmental matrices.



Analyte	Matrix	SPE Sorbent	Recovery (%)	LOD	LOQ	Referenc e
o,p'-DDT	Water	C18	47.3	-	-	[1]
p,p'-DDT	Water	C18	82.4	-	-	[1]
o,p'-DDE	Water	C18	50.8	-	-	[1]
p,p'-DDE	Water	C18	74.0	-	-	[1]
o,p'-DDD	Water	C18	89.7	-	-	[1]
p,p'-DDD	Water	C18	89.3	-	-	
DDTs	Water	C18	84 - 91	-	-	_
DDTs	Agricultural -field water	1-octanol (LPME)	95.5 - 101.3	30 ng/L	-	_
DDTs	Sea water	1-octanol (LPME)	94 - 99.7	30 ng/L	-	-
DDTs	River water	1-octanol (LPME)	93.5 - 98	30 ng/L	-	_
DDTs	Soil	-	72 - 120	-	0.0165 mg/kg	_
DDTs	Sediment	-	88 - 136	-	-	_
Organochl orine Pesticides	Water	-	>80	0.001 - 0.005 μg/L	0.002 - 0.016 μg/L	_
Organochl orine Pesticides	Sediment	-	-	0.001 - 0.005 μg/g	0.003 - 0.017 μg/g	

# Experimental Protocols Solid-Phase Extraction of o,p'-DDT from Water Samples

This protocol is designed for the extraction of **o,p'-DDT** from a 1-liter water sample.



### Materials:

- SPE Cartridges: C18 (500 mg, 6 mL)
- Methanol (HPLC grade)
- Dichloromethane (HPLC grade)
- Hexane (HPLC grade)
- Deionized water
- Sodium sulfate (anhydrous)
- SPE manifold
- Nitrogen evaporator

#### Procedure:

- SPE Cartridge Conditioning:
  - Pass 10 mL of dichloromethane through the C18 cartridge.
  - Follow with 10 mL of methanol.
  - Finally, equilibrate the cartridge with 10 mL of deionized water, ensuring the sorbent does not go dry.
- Sample Loading:
  - Pass the 1 L water sample through the conditioned C18 cartridge at a flow rate of 5-10 mL/min.
- Washing:
  - After the entire sample has passed through, wash the cartridge with 10 mL of deionized water to remove any polar interferences.



 Dry the cartridge under a gentle stream of nitrogen or by vacuum for 20 minutes to remove residual water.

### • Elution:

- Elute the retained analytes with 10 mL of dichloromethane into a collection tube.
- Pass the eluate through a small column of anhydrous sodium sulfate to remove any remaining water.

#### Concentration:

- Concentrate the eluate to a final volume of 1 mL under a gentle stream of nitrogen.
- The sample is now ready for GC-ECD or GC-MS analysis.

## Solid-Phase Extraction of o,p'-DDT from Soil and Sediment Samples

This protocol involves an initial solvent extraction followed by SPE cleanup.

#### Materials:

- Hexane (HPLC grade)
- Acetone (HPLC grade)
- Dichloromethane (HPLC grade)
- SPE Cartridges: Silica (1 g, 6 mL)
- Sodium sulfate (anhydrous)
- Ultrasonic bath or shaker
- Centrifuge
- SPE manifold



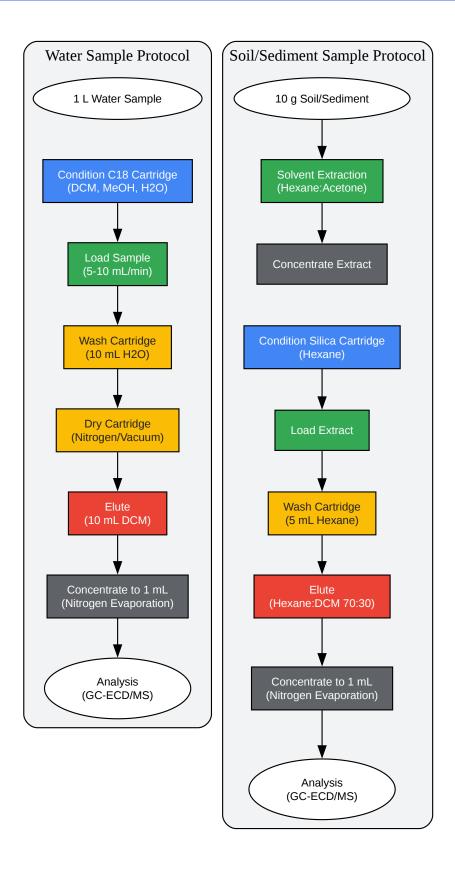
Nitrogen evaporator

### Procedure:

- Sample Preparation and Solvent Extraction:
  - Air-dry the soil or sediment sample and sieve to remove large debris.
  - Weigh 10 g of the homogenized sample into a beaker.
  - Add 20 mL of a 1:1 (v/v) mixture of hexane and acetone.
  - Sonicate or shake for 20 minutes.
  - Centrifuge the sample and decant the supernatant.
  - Repeat the extraction twice more with fresh solvent.
  - Combine the supernatants and concentrate to approximately 1 mL.
- SPE Cleanup:
  - Cartridge Conditioning: Condition a silica SPE cartridge with 10 mL of hexane.
  - Loading: Load the concentrated extract onto the conditioned silica cartridge.
  - Washing: Wash the cartridge with 5 mL of hexane to remove non-polar interferences.
  - Elution: Elute the **o,p'-DDT** with 10 mL of a 70:30 (v/v) mixture of hexane and dichloromethane.
- Concentration:
  - Concentrate the eluate to a final volume of 1 mL under a gentle stream of nitrogen.
  - The sample is now ready for GC-ECD or GC-MS analysis.

### **Visualizations**





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### References

- 1. researchgate.net [researchgate.net]
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